

Personal protective equipment for handling 3-Chloroalanine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloroalanine

Cat. No.: B1265362

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Essential Safety and Handling Guide for 3-Chloroalanine

This guide provides immediate, essential safety and logistical information for handling **3-Chloroalanine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **3-Chloroalanine**.

Property	Value	Source
Molecular Formula	<chem>C3H6ClNO2</chem>	[1][2]
Molecular Weight	123.54 g/mol	[1][2]
Melting Point	156-157°C	[2]
Boiling Point	243.6°C at 760 mmHg	[2]
Density	1.401 g/cm³	[2]
Flash Point	101.1°C	[2]
Solubility	Slightly soluble in DMSO and water.	[2]
Occupational Exposure Limits	Not available.	[3]
LD50/LC50	Not available.	[1]

Personal Protective Equipment (PPE)

When handling **3-Chloroalanine**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	Protects against potential eye irritation from dust or splashes. [3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and impervious clothing to prevent skin exposure.	May be harmful if absorbed through the skin and can cause skin irritation. [1][3]
Respiratory Protection	If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with an appropriate cartridge.	May cause respiratory tract irritation and may be harmful if inhaled. [1][3]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Ensure a well-ventilated area, preferably a chemical fume hood, is used for all handling procedures.[3]
- Have a designated and properly labeled container for **3-Chloroalanine** waste.
- Locate the nearest safety shower and eyewash station before beginning work.

2. Handling:

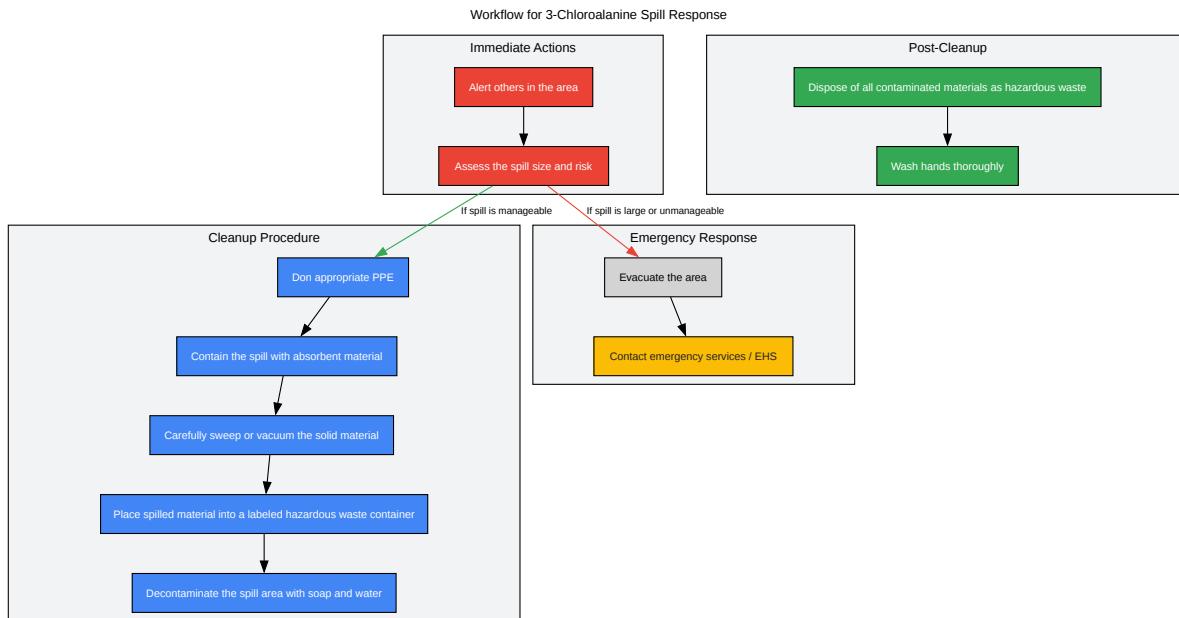
- Avoid breathing dust, vapor, mist, or gas.[1]
- Prevent all contact with skin and eyes.[1]
- Use non-sparking tools to prevent ignition sources.[3]
- Keep the container tightly closed when not in use.[1]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed to prevent contamination and degradation.[1]
- Store away from incompatible materials.[3]

Spill Response Plan

In the event of a **3-Chloroalanine** spill, follow the workflow below.



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Workflow for handling a **3-Chloroalanine** spill.

Disposal Plan

All materials contaminated with **3-Chloroalanine** must be treated as hazardous waste and disposed of according to institutional and regulatory guidelines.

1. Waste Collection:

- Collect all waste, including contaminated PPE and cleaning materials, in a designated, compatible, and clearly labeled hazardous waste container.^[3]
- Do not mix with other waste streams.

2. Container Management:

- Keep the waste container securely sealed at all times, except when adding waste.
- Store the waste container in a designated satellite accumulation area.

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
- Follow all federal, state, and local regulations for hazardous waste disposal.[\[1\]](#)

First Aid Measures

In case of exposure to **3-Chloroalanine**, take the following immediate actions:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention.[\[1\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Wash mouth out with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

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References

- 1. 3-Chloro-L-alanine | CAS#:2731-73-9 | Chemsoc [chemsoc.com]
- 2. 3-Chloro-L-alanine - Safety Data Sheet [chemicalbook.com]

- 3. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Chloroalanine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265362#personal-protective-equipment-for-handling-3-chloroalanine\]](https://www.benchchem.com/product/b1265362#personal-protective-equipment-for-handling-3-chloroalanine)

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